Thiophosphoryl Fluoride: A Comprehensive Technical Guide to Identification, Handling, and Application

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Compound of Interest

Compound Name:	*Thiophosphoryl fluoride*
CAS No.:	*2404-52-6*
Cat. No.:	*B1615995*

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This in-depth technical guide serves as a crucial resource for researchers, scientists, and drug development professionals on the identification, handling, and application of **thiophosphoryl fluoride** (SPF_3). As a highly reactive and versatile reagent, a thorough understanding of its properties and protocols is paramount for its safe and effective use in synthetic chemistry. This guide is structured to provide not only procedural steps but also the underlying scientific rationale, ensuring a comprehensive and practical understanding.

Core Identification and Physicochemical Profile

Unambiguous identification is the foundation of all chemical workflows. **Thiophosphoryl fluoride**, a colorless and toxic gas, is definitively identified by its Chemical Abstracts Service (CAS) number.

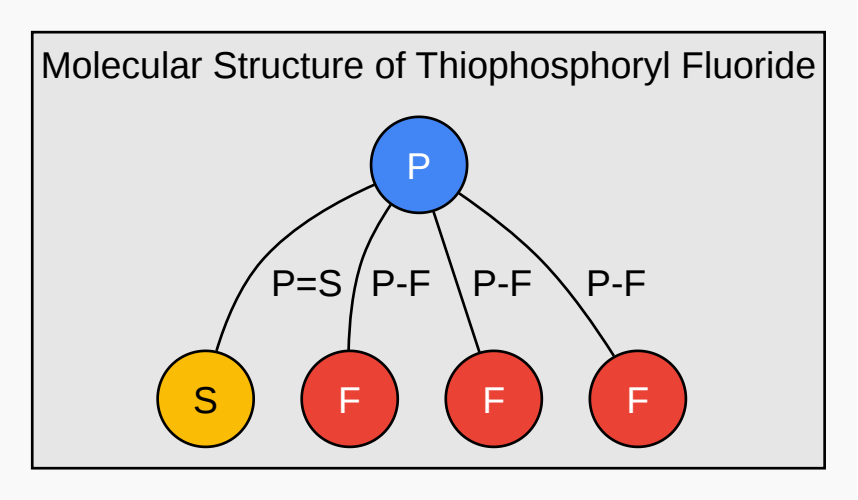
Compound Name	CAS Number
Thiophosphoryl fluoride	2404-52-6[1][2]

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A comprehensive understanding of its physicochemical properties is essential for designing experiments and implementing appropriate safety measures.

Property	Value	Reference
Molecular Formula	F_3PS	[1]
Molecular Weight	120.04 g/mol	[2]
Appearance	Colorless gas or liquid	[1]
Melting Point	-148.8 °C	[1]
Boiling Point	-52.25 °C	[1]
Solubility	Reacts with water	[1]
Vapor Density	4.906 g/L (as gas)	[1]

The tetrahedral molecular structure of **thiophosphoryl fluoride**, with phosphorus at its center, is a key determinant of its reactivity.



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Caption: Tetrahedral geometry of **thiophosphoryl fluoride**.

Analytical Characterization: Protocols and Insights

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Accurate and reliable analytical methods are critical for verifying the identity and purity of **thiophosphoryl fluoride**. The following protocols are designed to provide robust and reproducible results.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is a powerful technique for the structural elucidation of **thiophosphoryl fluoride**, providing information about the phosphorus and fluorine environments.

^{19}F NMR Spectroscopy Protocol:

- Sample Preparation: Due to its gaseous nature, the sample must be handled in a sealed NMR tube suitable for condensed gases. This typically involves condensing a known amount of **thiophosphoryl fluoride** into the tube at low temperature (e.g., using liquid nitrogen).
- Instrumentation: A high-resolution NMR spectrometer equipped with a fluorine probe is required.
- Experimental Parameters:
  - Solvent: No solvent is typically used for the pure gas; however, for solution-state NMR, an inert solvent like $CDCl_3$ can be used if the compound is derivatized.
  - Reference: An external standard, such as trifluoroacetic acid (TFA), is recommended.
  - Pulse Sequence: A standard single-pulse experiment is usually sufficient.
  - Acquisition Parameters: A sufficient number of scans should be acquired to obtain a good signal-to-noise ratio.
- Expected Spectrum: The ^{19}F NMR spectrum will show a doublet due to the coupling between the three equivalent fluorine atoms and the single phosphorus atom.

^{31}P NMR Spectroscopy Protocol:

- Sample Preparation: Similar to ^{19}F NMR, the sample is prepared by condensing the gas into a sealed NMR tube.

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- Instrumentation: A high-resolution NMR spectrometer with a phosphorus probe is necessary.
- Experimental Parameters:
  - Solvent: As with ^{19}F NMR, no solvent is needed for the pure gas.
  - Reference: An external standard of 85% H_3PO_4 is commonly used.
  - Pulse Sequence: A proton-decoupled single-pulse experiment is typically employed to simplify the spectrum. For quantitative analysis, inverse-gated decoupling should be used to suppress the Nuclear Overhauser Effect (NOE).[3]
  - Acquisition Parameters: A sufficient relaxation delay (5x T_1) is crucial for accurate quantification.
- Expected Spectrum: The ^{31}P NMR spectrum will exhibit a quartet resulting from the coupling of the phosphorus nucleus with the three equivalent fluorine atoms. The wide chemical shift range of ^{31}P NMR allows for excellent signal separation.[4]

Infrared (IR) Spectroscopy

Gas-phase IR spectroscopy is an effective method for identifying the characteristic vibrational modes of **thiophosphoryl fluoride**.

Gas-Phase FTIR Protocol:

- Sample Handling: A specialized gas cell with IR-transparent windows (e.g., KBr or NaCl) is required. The cell is first evacuated and then filled with a known pressure of **thiophosphoryl fluoride** gas.
- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer is used.
- Data Acquisition:
  - A background spectrum of the evacuated gas cell is collected first.
  - The sample spectrum is then recorded.

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- The final absorbance spectrum is obtained by ratioing the sample spectrum against the background spectrum.

- Expected Spectrum: The IR spectrum will show strong absorption bands corresponding to the P=S and P-F stretching vibrations. Characteristic vibrations are observed at 275, 404, 442, 698, 951, and 983 cm^{-1}.[1]

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the definitive method for assessing the purity of **thiophosphoryl fluoride** and identifying any volatile impurities.

GC-MS Protocol:

- Sample Introduction: A gas-tight syringe is used to inject a known volume of the gas into the GC inlet. A split injection is often preferred to avoid overloading the column.

- Instrumentation: A gas chromatograph coupled to a mass spectrometer.

- GC Parameters:

  - Column: A low-polarity capillary column, such as one with a 5% diphenyl/95% dimethyl polysiloxane stationary phase, is a suitable choice for separating volatile, non-polar to moderately polar compounds.

  - Carrier Gas: Helium or hydrogen at a constant flow rate.

  - Oven Temperature Program: An initial low temperature (e.g., 40 °C) held for a few minutes, followed by a ramp to a higher temperature (e.g., 250 °C) to ensure the elution of any less volatile impurities.

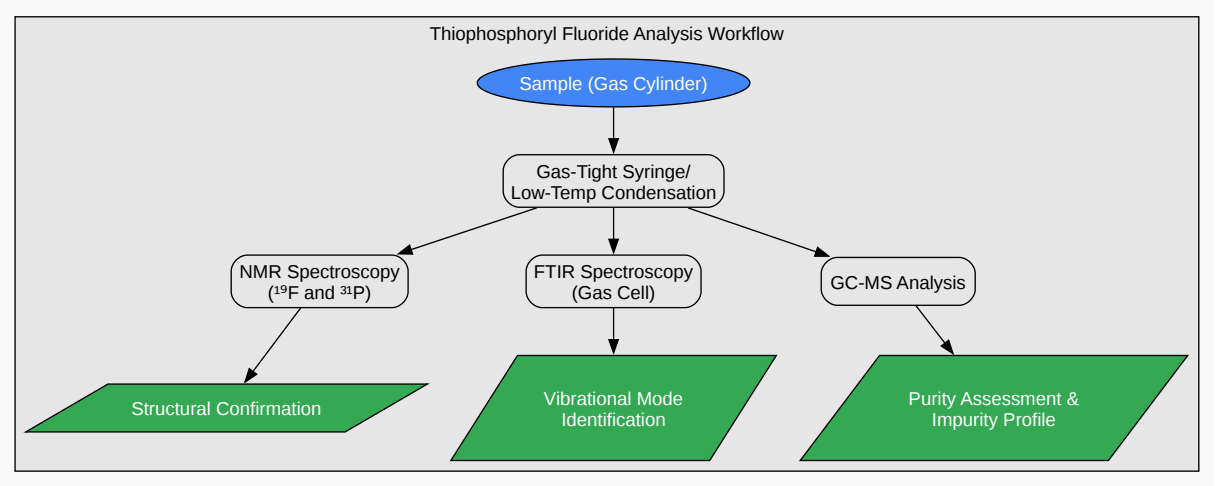
- MS Parameters:

  - Ionization Mode: Electron Ionization (EI) at 70 eV is standard.

  - Mass Range: A scan range of m/z 30-200 is appropriate to detect the molecular ion and expected fragments.

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- Data Analysis: The retention time of the main peak is used for identification, and the integrated peak area provides a quantitative measure of purity. The mass spectrum will show the molecular ion peak and a characteristic fragmentation pattern that can be compared to library data for confirmation.



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Caption: Workflow for the analytical characterization of **thiophosphoryl fluoride**.

Synthesis and Chemical Reactivity

Thiophosphoryl fluoride is typically synthesized through the fluorination of thiophosphoryl chloride ($PSCl_3$) using a suitable fluorinating agent. Its reactivity is characterized by the electrophilic nature of the phosphorus atom, making it susceptible to nucleophilic attack. This reactivity is harnessed in organic synthesis to introduce the thiophosphoryl moiety. However, it is important to note that **thiophosphoryl fluoride** is unstable in the presence of moisture.[1]

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Safety and Handling: A Self-Validating System

Given its hazardous nature, a robust and self-validating safety protocol is non-negotiable when working with **thiophosphoryl fluoride**.

Hazard Identification

- Toxicity: **Thiophosphoryl fluoride** is toxic if inhaled.
- Corrosivity: It is corrosive to the respiratory tract and skin.
- Reactivity: It reacts with water, steam, or acids to produce toxic vapors. It is also spontaneously flammable in air.[1]

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety is essential.

- Primary Containment: All manipulations of **thiophosphoryl fluoride** must be conducted within a certified fume hood. For larger quantities or prolonged use, a dedicated gas cabinet with a leak detection system is strongly recommended.
- Ventilation: The laboratory must be well-ventilated to prevent the accumulation of any fugitive emissions.
- Personal Protective Equipment:
  - Eye and Face Protection: Chemical safety goggles and a face shield are mandatory.
  - Hand Protection: Neoprene or other suitable chemical-resistant gloves should be worn.
  - Respiratory Protection: For any non-routine operations or in case of a leak, a self-contained breathing apparatus (SCBA) is required.
  - Body Protection: A flame-retardant lab coat and closed-toe shoes are essential.

Storage and Handling

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Proper storage and handling are critical to preventing accidents.

- Cylinder Storage: Cylinders must be stored upright and securely strapped to a wall or bench. [5] They should be kept in a cool, dry, well-ventilated area away from heat sources and incompatible materials.
- Segregation: Store **thiophosphoryl fluoride** away from acids, bases, and oxidizing agents. [6]
- Material Compatibility: Use only stainless steel or other compatible materials for tubing and fittings.

Emergency Procedures

- Inhalation: Move the victim to fresh air and seek immediate medical attention.
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.
- Spills and Leaks: Evacuate the area immediately. If it is safe to do so, shut off the source of the leak. Use appropriate respiratory protection and containment measures.

Applications in Drug Development and Medicinal Chemistry

The unique properties of the thiophosphoryl group make it a valuable moiety in medicinal chemistry. **Thiophosphoryl fluoride** serves as a key reagent for introducing this group into bioactive molecules.

Synthesis of Thiophosphate Prodrugs

A significant application of **thiophosphoryl fluoride** and related compounds is in the synthesis of thiophosphate prodrugs. The thiophosphate group can improve the pharmacokinetic properties of a drug, such as its solubility and membrane permeability.[7] The P=S bond in thiophosphates is generally more lipophilic than the P=O bond in phosphates, which can enhance cell penetration.

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Modulation of Biological Activity

The replacement of a phosphate with a thiophosphate can modulate the biological activity of a molecule. For instance, oligonucleotide phosphorothioates, where a non-bridging oxygen in the phosphate backbone is replaced by sulfur, are the basis of antisense therapies.[8] This modification increases the nuclease resistance of the oligonucleotide, prolonging its therapeutic effect.

Case Study: Antiviral and Anticancer Agents

Many antiviral and anticancer nucleoside analogues are administered as prodrugs to enhance their cellular uptake and subsequent phosphorylation to the active triphosphate form. The use of thiophosphate analogues can be a strategic approach to overcome resistance mechanisms or to improve the therapeutic index of these drugs.

Conclusion

Thiophosphoryl fluoride is a potent reagent with significant utility in synthetic and medicinal chemistry. Its effective and safe use is predicated on a comprehensive understanding of its identification, analytical characterization, and hazardous properties. By adhering to the detailed protocols and safety guidelines outlined in this guide, researchers can confidently leverage the unique reactivity of **thiophosphoryl fluoride** to advance their scientific endeavors, particularly in the realm of drug discovery and development.

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